

# Safeguarding Your Research: A Guide to Handling N-Benzyl-L-proline Ethyl Ester

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## Compound of Interest

Compound Name: *N-Benzyl-L-proline ethyl ester*

Cat. No.: B1348635

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For Immediate Use by Laboratory Personnel

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-Benzyl-L-proline ethyl ester** (CAS No. 955-40-8). Adherence to these procedures is essential for ensuring a safe laboratory environment and the integrity of your research.

## Hazard Summary

**N-Benzyl-L-proline ethyl ester** is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).<sup>[1]</sup> It is a combustible liquid with a flash point of 113 °C (235.4 °F).<sup>[1]</sup> Proper personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure risks.

## Personal Protective Equipment (PPE) Requirements

The following table summarizes the required PPE for handling **N-Benzyl-L-proline ethyl ester**. It is imperative to use appropriate PPE to prevent skin and eye contact, as well as inhalation.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. Nitrile gloves offer good resistance to many solvents. <a href="#">[2]</a>
Eye/Face Protection	Safety glasses with side-shields or goggles.	To protect against splashes and eye irritation. <a href="#">[3]</a>
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent.	Required if working in a poorly ventilated area or when there is a risk of generating aerosols or vapors. A dust mask is not appropriate as the substance is a liquid.
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

## Operational Plans: Handling and Storage

### Handling Protocol:

- Ventilation: Always handle **N-Benzyl-L-proline ethyl ester** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [\[4\]](#) Do not inhale vapors or mists.[\[4\]](#)
- Equipment: Use only clean, dry glassware and equipment.
- Hygiene: Wash hands thoroughly with soap and water after handling.

### Storage Protocol:

- Temperature: Store in a tightly sealed container in a refrigerator at 2-8°C.[\[1\]](#)[\[5\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.

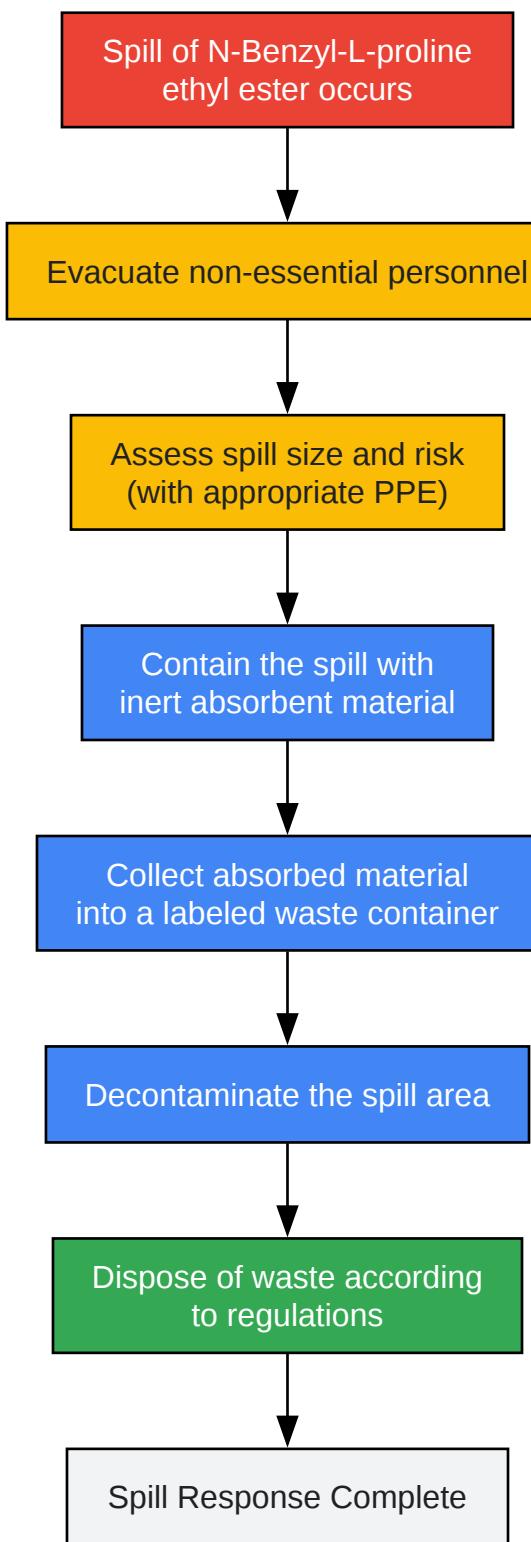
- Location: Store in a dry, cool, and well-ventilated place.

## Emergency and Disposal Plans

### Spill Response Protocol:

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials, such as sawdust.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[4\]](#)



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## References

- 1. N-苄基-L-脯氨酸乙酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. hsa.ie [hsa.ie]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. N-ベンジル-L-プロリンエチルエステル 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling N-Benzyl-L-proline Ethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1348635#personal-protective-equipment-for-handling-n-benzyl-l-proline-ethyl-ester>

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